

Application Note: Metabolite Profiling of ADB-BUTINACA Using High-Resolution Mass Spectrometry

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Compound of Interest

Compound Name: *Adb-butinaca*

Cat. No.: *B10818885*

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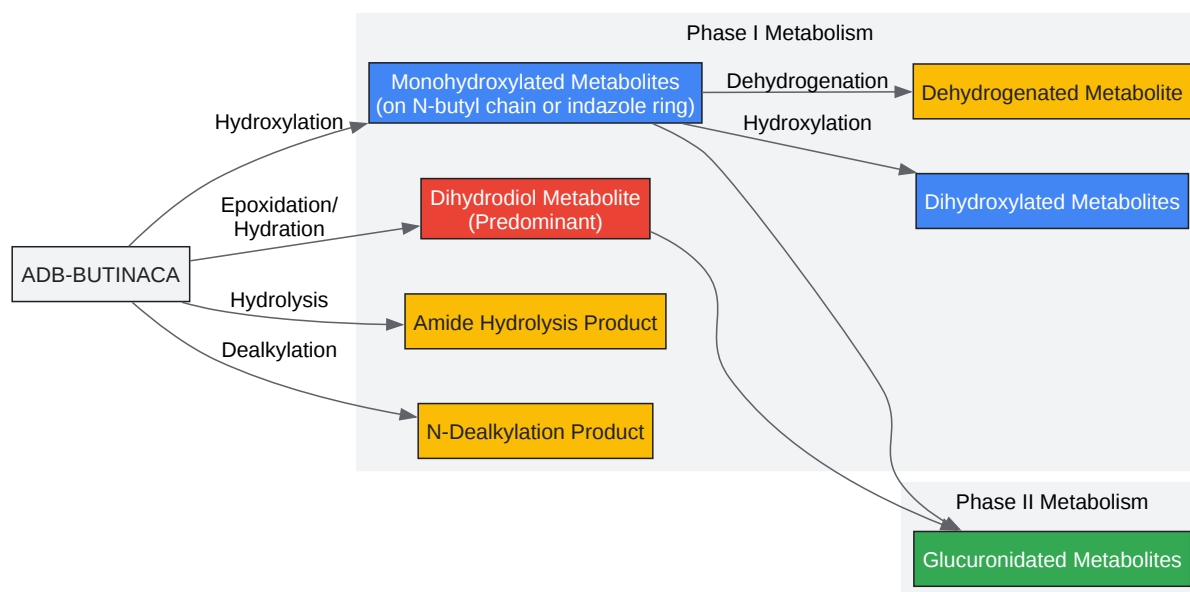
For Researchers, Scientists, and Drug Development Professionals

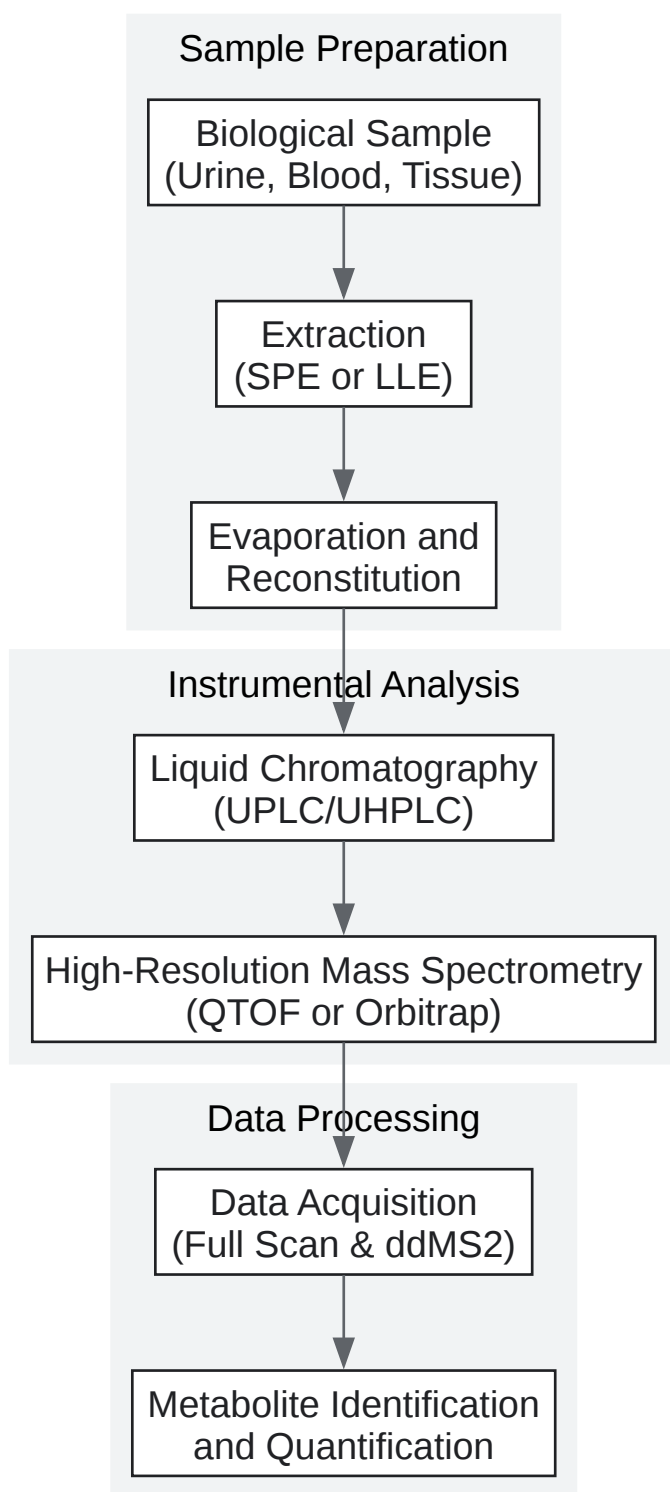
Introduction

ADB-BUTINACA, a potent synthetic cannabinoid receptor agonist, has emerged as a significant compound of interest in clinical and forensic toxicology. Understanding its metabolic fate is crucial for developing reliable analytical methods for its detection in biological matrices and for assessing its pharmacological and toxicological effects. High-resolution mass spectrometry (HRMS) coupled with liquid chromatography (LC) has proven to be an indispensable tool for the comprehensive identification and quantification of **ADB-BUTINACA** and its metabolites. This application note provides a detailed protocol for the metabolite profiling of **ADB-BUTINACA** in various biological samples using LC-HRMS.

Metabolic Pathways of ADB-BUTINACA

The metabolism of **ADB-BUTINACA** is extensive and involves several key biotransformations. In vitro studies using human liver microsomes and hepatocytes, as well as analysis of authentic patient samples, have elucidated the primary metabolic pathways. These include hydroxylation of the N-butyl side chain and the indazole ring, formation of a dihydrodiol, hydrolysis of the terminal amide group, and N-dealkylation.[1] The resulting metabolites can also undergo further conjugation, primarily with glucuronic acid.[1] The dihydrodiol metabolite is often found to be the most predominant, making it a key biomarker for **ADB-BUTINACA** consumption.[1]





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References

- 1. Detection of ADB-BUTINACA Metabolites in Human Urine, Blood, Kidney and Liver - PubMed [pubmed.ncbi.nlm.nih.gov]
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